

# Commercial Sourcing and Technical Guide for BOC-(1S,3R)-3-aminocyclopentanecarboxylic Acid

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## Compound of Interest

**Compound Name:** BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid

**Cat. No.:** B141770

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability and technical specifications of **BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid**, a key building block in pharmaceutical synthesis. This guide includes a summary of commercial suppliers, a detailed experimental protocol for its application in solid-phase peptide synthesis (SPPS), and an outline of essential quality control procedures.

## Commercial Suppliers

**BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid** (CAS No. 261165-05-3) is readily available from a range of chemical suppliers specializing in research and development compounds. The following table summarizes key information from prominent commercial vendors. Researchers are advised to request the latest certificate of analysis for batch-specific data.

Supplier	Catalog Number (Example)	Purity Specification	Available Quantities	Notes
MedChemExpress	HY-W006202	≥98.0%	Milligrams to grams	Provides a detailed data sheet and Certificate of Analysis upon request. <a href="#">[1]</a>
Cayman Chemical	11406	≥95%	50 mg and bulk	Offers batch-specific data including Certificates of Analysis, QC sheets, and GC-MS data. <a href="#">[2]</a> <a href="#">[3]</a>
Chem-Impex	06202	≥98% (GC)	Gram quantities	Describes the compound as a versatile building block for pharmaceuticals and agrochemicals. <a href="#">[4]</a>
BOC Sciences	-	High-quality	Custom	Specializes in small molecule synthesis and offers a range of research chemicals. <a href="#">[5]</a>
Sapphire North America	11406	≥95%	50 mg and bulk	Distributor for Cayman Chemical. <a href="#">[3]</a>

# Experimental Protocol: Incorporation into a Peptide via Solid-Phase Peptide Synthesis (SPPS)

The following is a representative protocol for the incorporation of **BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid** into a peptide sequence using manual Boc-based solid-phase peptide synthesis. This protocol is based on a 0.1 mmol synthesis scale and should be adapted based on the specific peptide sequence and resin.

## Materials:

- **BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid**
- Merrifield resin (or other suitable resin for Boc-SPPS)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Diisopropylethylamine (DIEA)
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 1-Hydroxybenzotriazole (HOBr)
- Dimethylformamide (DMF)
- Methanol (MeOH)
- Solid-phase synthesis vessel

## Procedure:

- Resin Swelling: Swell the resin in DCM for 30 minutes in the synthesis vessel.
- Boc Deprotection:
  - Drain the DCM.

- Add a solution of 50% TFA in DCM to the resin and agitate for 30 minutes to remove the Boc protecting group from the N-terminus of the growing peptide chain.
- Drain the TFA solution and wash the resin thoroughly with DCM (3x) and then with a 5% DIEA in DCM solution (2x) to neutralize the resin. Wash again with DCM (3x).
- Amino Acid Activation:
  - In a separate vial, dissolve 3 equivalents of **BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid** and 3 equivalents of HOBt in a minimal amount of DMF.
  - Cool the solution to 0°C.
  - Add 3 equivalents of DCC to the solution and allow the activation to proceed for 15-20 minutes at 0°C. A white precipitate of dicyclohexylurea (DCU) will form.
- Coupling:
  - Filter the activated amino acid solution to remove the DCU precipitate.
  - Add the filtered solution to the deprotected resin in the synthesis vessel.
  - Agitate the mixture for 2-4 hours at room temperature to allow for complete coupling.
  - Monitor the coupling reaction using a qualitative test (e.g., Kaiser test). If the test is positive (indicating incomplete reaction), continue agitation and re-test.
- Washing:
  - Drain the coupling solution.
  - Wash the resin thoroughly with DMF (3x), DCM (3x), and MeOH (3x) to remove any unreacted reagents and byproducts.
- Cycle Repetition: Repeat steps 2-5 for each subsequent amino acid to be added to the peptide chain.

- Final Cleavage and Deprotection: Once the peptide synthesis is complete, the peptide is cleaved from the resin, and side-chain protecting groups are removed using a strong acid cocktail (e.g., HF or TFMSA). This step requires specialized equipment and safety precautions.
- Purification: The crude peptide is then purified, typically by reverse-phase high-performance liquid chromatography (RP-HPLC).

## Quality Control and Characterization

Ensuring the identity, purity, and stereochemical integrity of **BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid** is critical for its successful use in research and drug development. A comprehensive quality control workflow involves multiple analytical techniques.

### Key Quality Control Tests:

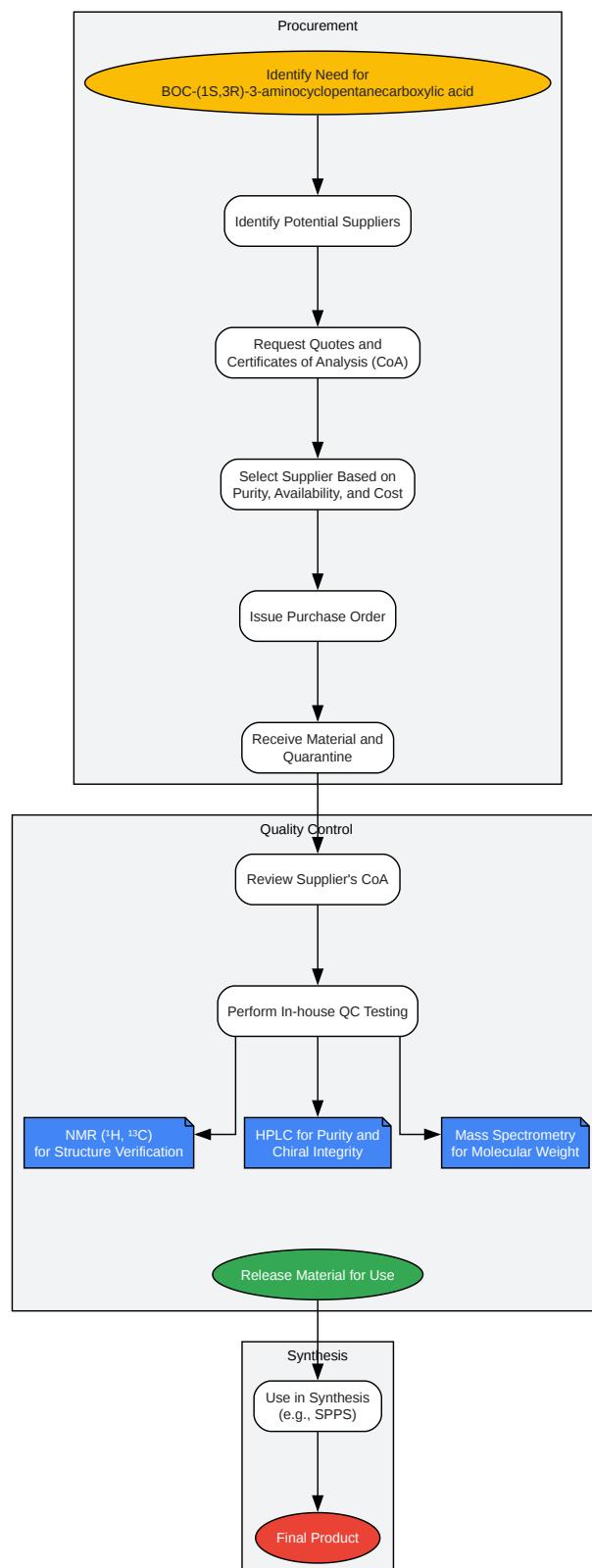
- Identity Confirmation:
  - Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): Provides detailed structural information, confirming the presence of the Boc group and the cyclopentane ring structure.
  - Mass Spectrometry (MS): Verifies the molecular weight of the compound.
- Purity Assessment:
  - High-Performance Liquid Chromatography (HPLC): A primary method for determining the purity of the compound. An achiral HPLC method is used to assess the overall purity, while a chiral HPLC method is essential to determine the enantiomeric purity.
- Chiral Integrity:
  - Chiral HPLC: This is a critical analysis to ensure the correct stereoisomer is present and to quantify any enantiomeric or diastereomeric impurities.
- Physical Properties:
  - Appearance: Visual inspection for color and form (e.g., white solid).

- Solubility: Determination of solubility in various solvents.

A Certificate of Analysis (CoA) from the supplier should provide results for these key tests, confirming that the material meets the required specifications.

## Workflow for Procurement and Quality Control

The following diagram illustrates a typical workflow for a research organization from sourcing a chiral building block like **BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid** to its use in a synthesis.



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Caption: Procurement and Quality Control Workflow.

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## References

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